

2-Fluoro-5-(methylsulfonyl)toluene molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-5-(methylsulfonyl)toluene

Cat. No.: B1342898

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Technical Data Summary: 2-Fluoro-5-(methylsulfonyl)toluene

This document provides the core chemical properties of **2-Fluoro-5-(methylsulfonyl)toluene**, a compound frequently used as an intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its structure, featuring both fluorine and sulfonyl groups, is valuable for enhancing biological activity and stability in active pharmaceutical ingredients (APIs).^[1]

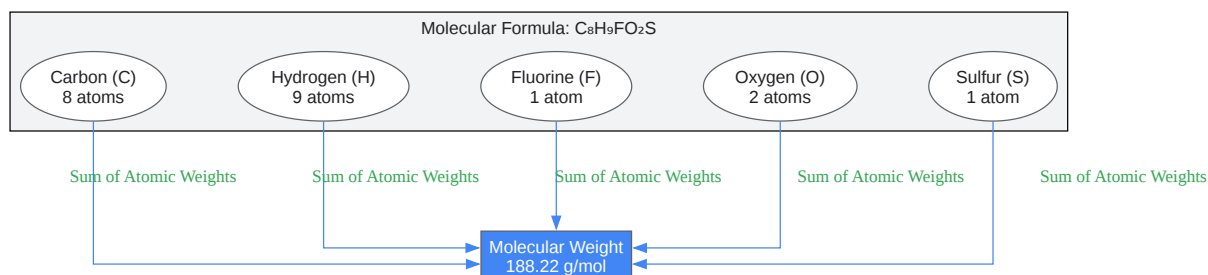
Core Molecular Data

The fundamental molecular properties of **2-Fluoro-5-(methylsulfonyl)toluene** have been determined and are presented below. This data is essential for stoichiometric calculations, analytical characterization, and registration purposes.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ FO ₂ S	^{[1][2][3][4]}
Molecular Weight	188.22 g/mol	^{[1][2][3][4]}
CAS Number	828270-58-2	^{[1][2][3]}

Logical Relationship of Molecular Properties

The molecular formula dictates the molecular weight. The diagram below illustrates the direct logical flow from the elemental composition defined by the formula to the calculated total molecular weight.



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Caption: Derivation of Molecular Weight from the Molecular Formula.

Note: Experimental protocols for determining molecular weight and formula, such as mass spectrometry or elemental analysis, are standardized laboratory procedures and are not detailed here. The provided data is based on established chemical knowledge.

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References

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